

L-644698: A Technical Guide to its Solubility and Stability

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Compound of Interest

Compound Name: L-644698
Cat. No.: B15570149

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Disclaimer: This document provides a summary of the currently available public information regarding the solubility and stability of **L-644698**. Extensive searches for detailed quantitative data and specific experimental protocols for this compound have yielded limited results. The information presented herein is based on data from a commercial supplier and general principles of pharmaceutical stability testing.

Introduction

L-644698, identified by the CAS number 72313-41-8, is a research compound with the IUPAC name 4-[3-[3-(3-hydroxyoctyl)-4-oxo-1,3-thiazolidin-2-yl]propyl]benzoic acid.^[1] Understanding its solubility and stability is crucial for its application in experimental settings, ensuring accurate and reproducible results. This guide summarizes the known properties of **L-644698** and provides a general framework for its handling and storage based on standard laboratory practices.

Physicochemical Properties

A summary of the basic physicochemical properties of **L-644698** is provided in the table below.

Property	Value	Source
IUPAC Name	4-[3-[3-(3-hydroxyoctyl)-4-oxo-1,3-thiazolidin-2-yl]propyl]benzoic acid	[1]
CAS Number	72313-41-8	[1]
Molecular Formula	C ₂₁ H ₃₁ NO ₄ S	[1]
Molecular Weight	393.54 g/mol	[1]

Solubility Data

Detailed quantitative solubility data for **L-644698** in various solvents is not readily available in the public domain. However, a key piece of information has been provided by a commercial supplier.

Solvent	Solubility
DMSO (Dimethyl Sulfoxide)	Soluble[1]

Note: The term "soluble" is qualitative. For precise experimental work, it is highly recommended that researchers determine the quantitative solubility (e.g., in mg/mL or mM) in DMSO and other solvents relevant to their specific application.

General Experimental Protocol for Solubility Determination

While a specific protocol for **L-644698** is unavailable, a general method for determining the solubility of a compound in a given solvent is as follows:

- **Preparation of Saturated Solution:** Add an excess amount of the compound to a known volume of the solvent in a vial.
- **Equilibration:** Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- **Separation of Undissolved Solid:** Centrifuge or filter the suspension to separate the saturated solution from the excess solid.
- **Quantification:** Analyze the concentration of the compound in the clear supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.

Stability Profile

The stability of **L-644698** is a critical factor for its storage and handling. The available information on its stability is summarized below.

Parameter	Recommendation
Storage Temperature	Short-term (days to weeks): 0 - 4 °C Long-term (months to years): -20 °C[1]
Storage Conditions	Dry and dark environment[1]
Shelf Life	> 2 years (if stored properly)[1]

Note: These are general recommendations. The actual stability of **L-644698** may vary depending on the specific formulation and storage conditions. For long-term studies, it is advisable to perform periodic purity checks.

General Experimental Protocol for Stability Assessment

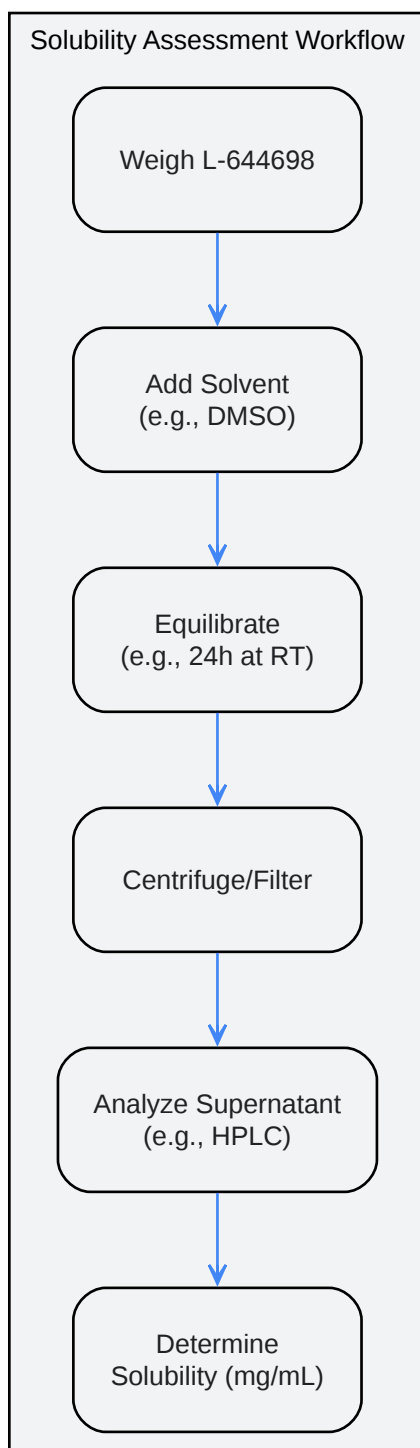
A typical stability study for a research compound involves the following steps:

- **Sample Preparation:** Prepare solutions of the compound in relevant solvents or formulations.
- **Storage:** Store the samples under controlled conditions of temperature and humidity. Accelerated stability studies at elevated temperatures (e.g., 40°C) can be used to predict long-term stability.
- **Time-Point Analysis:** At specified time intervals, withdraw aliquots of the samples.

- Purity and Degradation Analysis: Analyze the samples for the presence of the parent compound and any degradation products using a stability-indicating analytical method, typically HPLC.

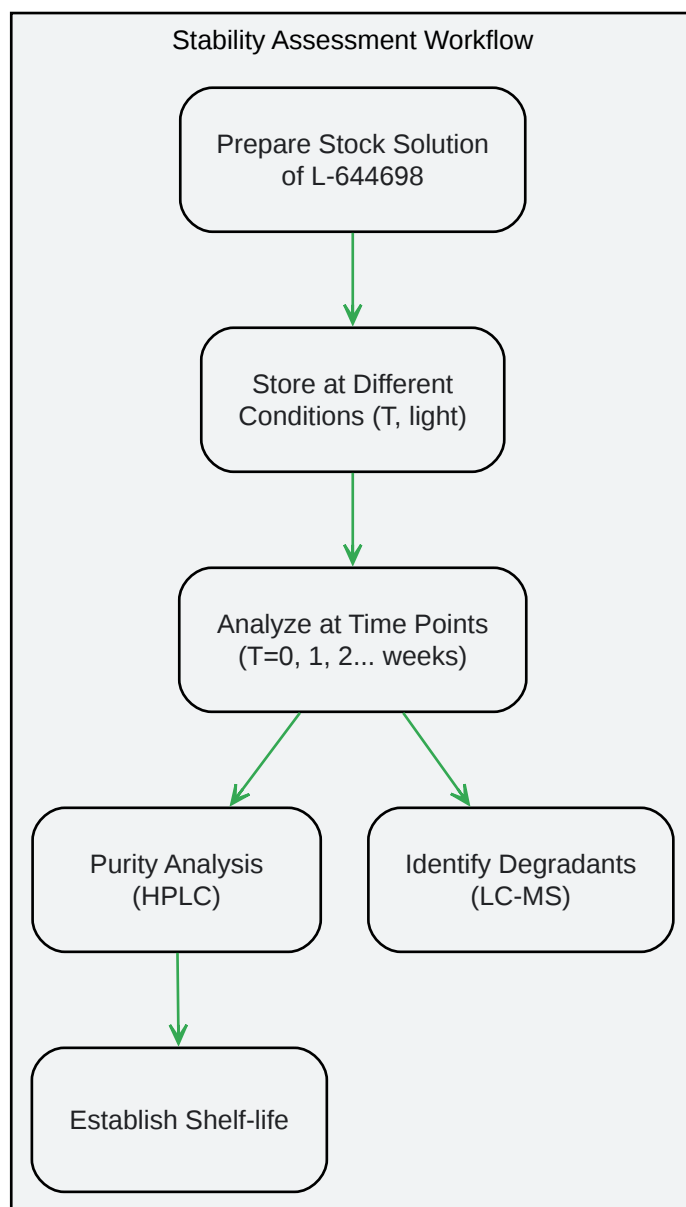
Experimental Workflows

The following diagrams illustrate generalized workflows for assessing the solubility and stability of a research compound like **L-644698**.



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A generalized workflow for determining the solubility of **L-644698**.



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A generalized workflow for assessing the stability of **L-644698**.

Conclusion

While specific, in-depth technical data on the solubility and stability of **L-644698** is not widely published, the available information suggests that it is soluble in DMSO and should be stored in a cool, dry, and dark environment to maintain its integrity for over two years. For any research application, it is imperative to perform in-house validation of its solubility and stability under the specific experimental conditions to be employed. The generalized protocols and workflows

provided in this guide offer a starting point for researchers to design and execute such validation studies.

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References

- 1. medkoo.com [medkoo.com]
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